

Application Notes and Protocols for Preparing CK-666 Stock Solution in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CK-666 is a potent and cell-permeable inhibitor of the Actin-Related Protein 2/3 (Arp2/3) complex.[1][2][3][4][5] It functions by stabilizing the inactive state of the complex, thereby preventing actin polymerization.[4][5][6] Due to its critical role in studying actin dynamics, cell migration, and other cellular processes, the correct preparation of a **CK-666** stock solution is fundamental for reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **CK-666** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

For accurate and consistent preparation of **CK-666** stock solutions, refer to the following quantitative data.



Parameter	Value	Source(s)
Molecular Weight (MW)	296.34 g/mol	[1][3][4]
Appearance	White to off-white crystalline solid	[5][6]
Solubility in DMSO	≥ 59 mg/mL (≥ 199 mM)	[1][2][3]
Recommended Stock Concentration	10 mM - 100 mM	[2][3]
Storage of Solid Compound	-20°C for up to 4 years	[1][3][5]
Storage of Stock Solution	-20°C for up to 1 year, or -80°C for up to 2 years	[1][6]

Experimental Protocol: Preparation of a 10 mM CK-666 Stock Solution in DMSO

This protocol outlines the steps to prepare a 10 mM stock solution of **CK-666**. The principles can be adapted to prepare other concentrations.

Materials

- **CK-666** powder (purity ≥98%)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- · Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator



Procedure

- · Pre-experimental Calculations:
 - To prepare a 10 mM stock solution, the required mass of CK-666 needs to be calculated using its molecular weight (296.34 g/mol).
 - The formula for this calculation is: Mass (mg) = Desired Concentration (mM) x Volume
 (mL) x Molecular Weight (g/mol)
 - For example, to prepare 1 mL of a 10 mM stock solution: Mass (mg) = 10 mM x 1 mL x
 0.29634 g/mol = 2.96 mg
- Weighing CK-666:
 - Tare a clean, dry microcentrifuge tube or vial on a calibrated analytical balance.
 - Carefully weigh out the calculated amount of CK-666 powder (e.g., 2.96 mg) and add it to the tube.
- Dissolving in DMSO:
 - Using a calibrated pipette, add the desired volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution with 2.96 mg of CK-666) to the tube containing the powder.
 - It is crucial to use fresh, anhydrous DMSO, as absorbed moisture can reduce the solubility of CK-666.[1][6]
- Ensuring Complete Dissolution:
 - Cap the tube securely and vortex the solution for 1-2 minutes until the CK-666 powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no visible particles.
 - If complete dissolution is not achieved, brief sonication in an ultrasonic water bath can be applied.[3][4][7]



- · Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile microcentrifuge tubes.[6]
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[1][6]

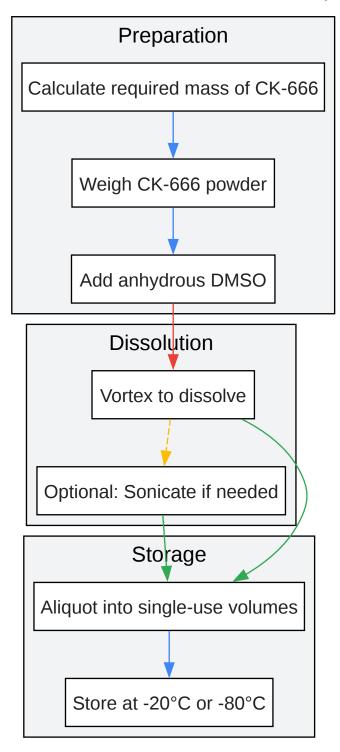
Safety Precautions

- **CK-666** is a bioactive compound. Standard laboratory personal protective equipment (PPE), including a lab coat, gloves, and safety glasses, should be worn at all times.
- Handle the CK-666 powder in a fume hood or a designated area to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for detailed safety information before handling.

Visualizations Experimental Workflow for CK-666 Stock Solution Preparation



Workflow for CK-666 Stock Solution Preparation



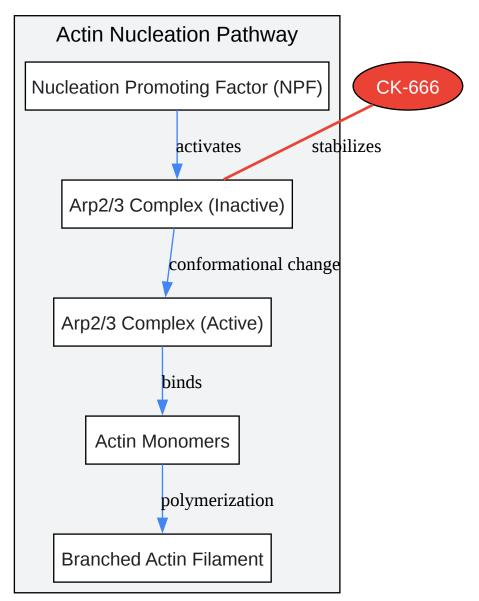
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Caption: A flowchart illustrating the key steps for preparing a **CK-666** stock solution in DMSO.



Signaling Pathway Inhibition by CK-666

Mechanism of Arp2/3 Complex Inhibition by CK-666



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Caption: **CK-666** inhibits the Arp2/3 complex by stabilizing its inactive conformation.

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